

alpha-D-sorbopyranose CAS number and molecular weight

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Compound of Interest

Compound Name: *alpha-D-sorbopyranose*

Cat. No.: *B12651727*

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An In-depth Technical Guide to alpha-D-Sorbopyranose

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **alpha-D-sorbopyranose**, a monosaccharide of interest in various scientific and industrial fields. This document details its chemical properties, metabolic pathways, and relevant experimental protocols, offering valuable insights for its application in research and development.

Core Chemical and Physical Data

alpha-D-Sorbopyranose is a stereoisomer of D-sorbose, a ketohexose. While a specific CAS Registry Number for the alpha-D-pyranose anomer is not readily available in public databases, the broader designation for D-sorbose is commonly used.

Data Presentation: Physicochemical Properties of D-Sorbose

Property	Value	Source(s)
CAS Number	3615-56-3	[1][2][3][4]
Molecular Formula	C ₆ H ₁₂ O ₆	[1][2][4]
Molecular Weight	180.16 g/mol	[1][2][4][5]
IUPAC Name	(3S,4R,5R)-1,3,4,5,6-Pentahydroxyhexan-2-one	[2]
Synonyms	D-(+)-Sorbose, Sorbinose, D-xylo-2-Hexulose	[2][3]
Appearance	White to almost white crystalline powder	[2]
Melting Point	164 °C	[3]

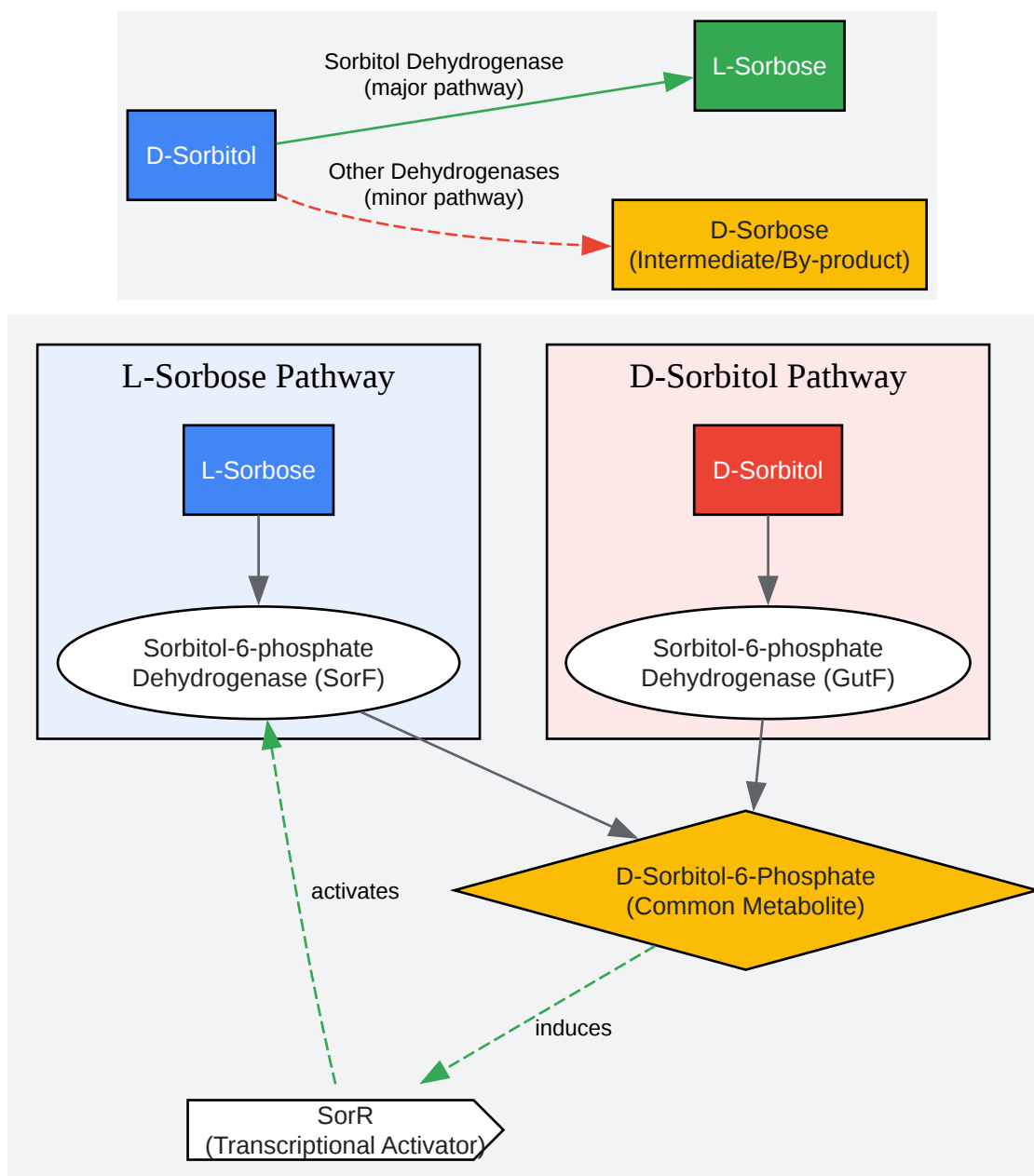
Note: The CAS number 3615-56-3 refers to D-sorbose. **alpha-D-Sorbopyranose** is a specific cyclic form of D-sorbose.

Metabolic Pathways and Biological Significance

D-Sorbose and its derivatives are involved in various metabolic pathways, particularly in microorganisms. Understanding these pathways is crucial for applications in biotechnology and drug development.

Microbial Biotransformation of D-Sorbitol

In certain bacteria, such as *Gluconobacter oxydans*, D-sorbose can be an intermediate in the biotransformation of D-sorbitol to L-sorbose, a key precursor in the industrial synthesis of ascorbic acid (Vitamin C).[6][7] This process is primarily mediated by membrane-bound dehydrogenases.[6]



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